stability of Tedizolid-13C,d3 in different storage conditions

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Compound of Interest		
Compound Name:	*Tedizolid-13C,d3*	
Cat. No.:	*B12419022*	Get Quote

Technical Support Center: Stability of Tedizolid-13C,d3

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability of **Tedizolid-13C,d3** under various storage conditions. The information is presented in a question-and-answer format to address specific issues that may be encountered during experimentation.

Disclaimer: Specific stability studies for **Tedizolid-13C,d3** are limited. The stability of an isotopically labeled compound is expected to be identical to its unlabeled counterpart as the incorporation of stable isotopes does not significantly alter the chemical properties of the molecule. Therefore, the following data and recommendations are largely based on studies conducted on Tedizolid and its prodrug, Tedizolid Phosphate.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Tedizolid-13C,d3**?

A1: Solid **Tedizolid-13C,d3** should be stored at -20°C.[1][2] Under these conditions, it is stable for at least four years.[1] For shipping, it is stable at room temperature for deliveries within the continental United States.[1][3]

Q2: How should I store stock solutions of **Tedizolid-13C,d3**?

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A2: It is recommended to prepare stock solutions in solvents such as acetonitrile, DMSO, or methanol.[1][2] To avoid degradation from repeated freeze-thaw cycles, you should aliquot the stock solution into separate vials for single use.[2] The stability of stock solutions depends on the storage temperature:

- -80°C: Use within 6 months.[2]

- -20°C: Use within 1 month.[2]

Q3: What conditions can cause degradation of **Tedizolid-13C,d3** in solution?

A3: Based on studies with Tedizolid Phosphate, the molecule is susceptible to degradation under hydrolytic (acidic and alkaline) and oxidative conditions.[4][5] One study also indicated significant degradation under reducing conditions.[4] While generally stable under photolytic conditions, prolonged exposure to simulated sunlight can lead to degradation.[4][5][6]

Q4: Is **Tedizolid-13C,d3** stable in biological matrices like plasma?

A4: While specific long-term stability data for **Tedizolid-13C,d3** in plasma is not readily available, studies on Tedizolid in biological media provide some insights. For instance, Tedizolid was found to be stable in Mueller-Hinton broth during freeze-thaw cycles and at room temperature for the tested duration.[7] For long-term storage of biological samples containing Tedizolid, it is common practice to store them at -80°C.[6]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent internal standard signal in LC-MS analysis.	Degradation of Tedizolid-13C,d3 stock solution due to improper storage or repeated freeze-thaw cycles.	Prepare fresh stock solutions from solid material. Aliquot new stock solutions into single-use vials to prevent repeated freezing and thawing.[2]
Loss of Tedizolid-13C,d3 in processed samples left on the autosampler.	Bench-top instability in the prepared matrix or autosampler solvent.	Assess the short-term stability of Tedizolid-13C,d3 in your specific sample matrix and autosampler conditions. If instability is observed, minimize the time samples spend at room temperature before analysis.
Unexpected degradation products observed during analysis.	The sample was exposed to harsh conditions such as strong acids, bases, or oxidizing agents during sample preparation.	Review your sample preparation protocol to identify and eliminate any steps involving extreme pH or oxidative/reductive conditions. Tedizolid phosphate has shown significant degradation under these stresses.[4][5]
Variability in results between different batches of experiments.	Inconsistent storage of either the solid compound or the stock solutions.	Ensure that all batches of Tedizolid-13C,d3 (solid and solutions) are stored under the recommended conditions (-20°C for solid, -80°C for long-term solution storage) and that handling procedures are standardized across all experiments.[1][2]

Data Summary

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The following tables summarize the stability data for Tedizolid and Tedizolid Phosphate, which can be used as a proxy for **Tedizolid-13C,d3**.

Table 1: Stability of Tedizolid Phosphate in Intravenous Infusion Bags (0.9% Sodium Chloride)

Admixture	Storage Temperature	Stability Duration	Reference
Tedizolid Phosphate with Rifampicin	25 ± 2 °C	At least 7 hours	[8][9]
2 - 8 °C	6 days	[8][9]	
Tedizolid Phosphate with Meropenem	25 ± 2 °C	At least 12 hours	[8][9]
2 - 8 °C	6 days	[8][9]	

In these studies, "stable" is defined as retaining at least 90% of the initial concentration.[8][9]

Table 2: Stability of Tedizolid Phosphate under Forced Degradation Conditions

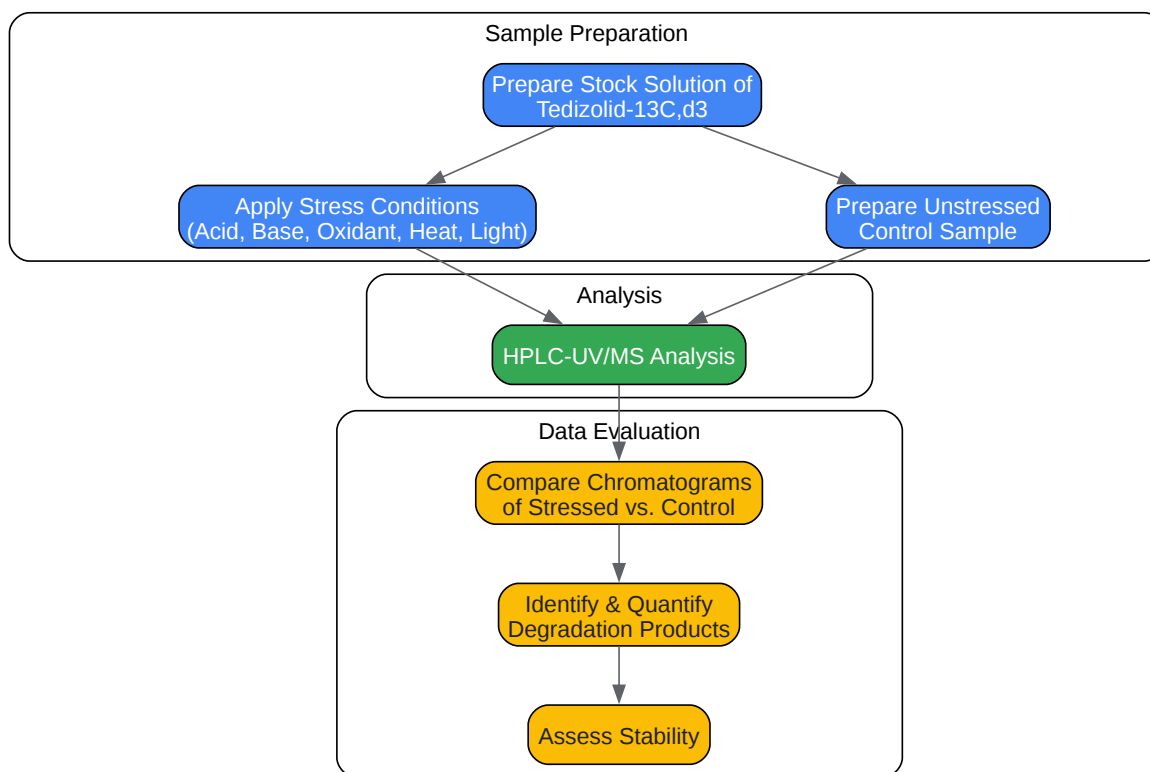| Stress Condition	Observation	Reference
Hydrolytic (Acidic)	Significant Degradation	[4][5]
Hydrolytic (Alkaline)	Significant Degradation	[4][5]
Oxidative	Significant Degradation	[4][5]
Reductive	Major Degradation	[4]
Thermal	Stable	[4][5]
Photolytic (UV/Vis)	Stable	[4][5]

Experimental Protocols

Protocol 1: General Procedure for a Forced Degradation Study of Tedizolid Phosphate

This protocol outlines a general approach to assess the stability of Tedizolid Phosphate under various stress conditions. A similar methodology can be applied to **Tedizolid-13C,d3**.

- Preparation of Stock Solution: Prepare a stock solution of Tedizolid Phosphate in a suitable solvent (e.g., HPLC-grade water or methanol).

- Application of Stress Conditions:

  - Acidic Hydrolysis: Mix the stock solution with an equal volume of 0.1 N HCl and keep for a defined period (e.g., 24 hours) at room temperature. Neutralize with 0.1 N NaOH before analysis.

  - Alkaline Hydrolysis: Mix the stock solution with an equal volume of 0.1 N NaOH and keep for a defined period at room temperature. Neutralize with 0.1 N HCl before analysis.

  - Oxidative Degradation: Mix the stock solution with a solution of hydrogen peroxide (e.g., 3%) and store for a defined period at room temperature.

  - Thermal Degradation: Keep the solid drug or its solution at an elevated temperature (e.g., 60°C) for a defined period.

  - Photolytic Degradation: Expose the solid drug or its solution to UV light (e.g., 254 nm) and/or visible light for a defined period.

- Sample Analysis: Analyze the stressed samples using a stability-indicating HPLC method. A suitable method could employ a C18 column with a mobile phase of phosphate buffer and acetonitrile, with UV detection.[5]

- Data Evaluation: Compare the chromatograms of the stressed samples with that of an unstressed control to identify and quantify any degradation products.

Visualizations

Sample Preparation

Prepare Stock Solution of Tedizolid-13C,d3

Apply Stress Conditions (Acid, Base, Oxidant, Heat, Light)

Prepare Unstressed Control Sample

Analysis

HPLC-UV/MS Analysis

Data Evaluation

Compare Chromatograms of Stressed vs. Control

Identify & Quantify Degradation Products

Assess Stability

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Caption: Workflow for a forced degradation stability study.

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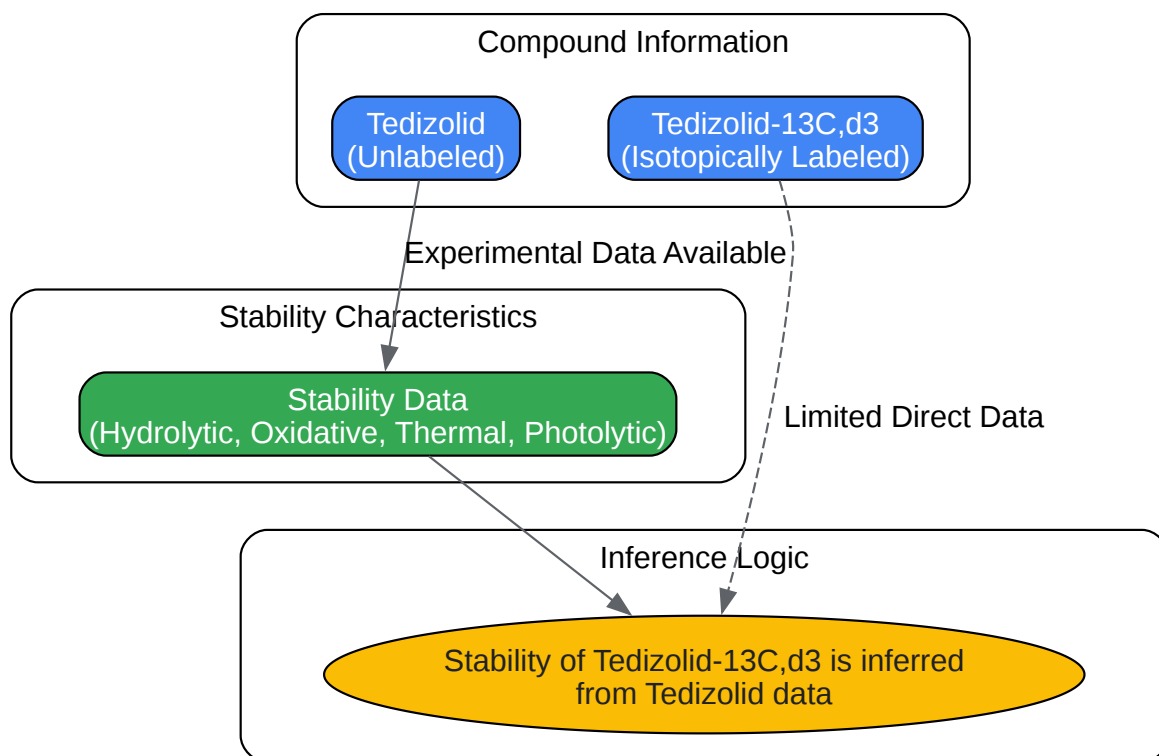
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Caption: Logical relationship for inferring **Tedizolid-13C,d3** stability.

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